

# Personal protective equipment for handling 2'-Methoxyacetophenone

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## Compound of Interest

Compound Name: 2'-Methoxyacetophenone

Cat. No.: B1218423

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## Essential Safety and Handling Guide for 2'-Methoxyacetophenone

For Immediate Use by Laboratory Professionals

This document provides critical safety protocols and logistical plans for the handling and disposal of **2'-Methoxyacetophenone** (CAS No. 579-74-8), also known as o-Acetanisole. Adherence to these procedures is essential for ensuring a safe laboratory environment.

## Hazard Identification and Immediate Precautions

**2'-Methoxyacetophenone** is a hazardous chemical with the following primary risks:

- Harmful if swallowed[1][2]
- Causes skin irritation[1][2]
- Causes serious eye irritation[1][2]

It is a light-sensitive liquid, typically amber in appearance.[1]

## Personal Protective Equipment (PPE)

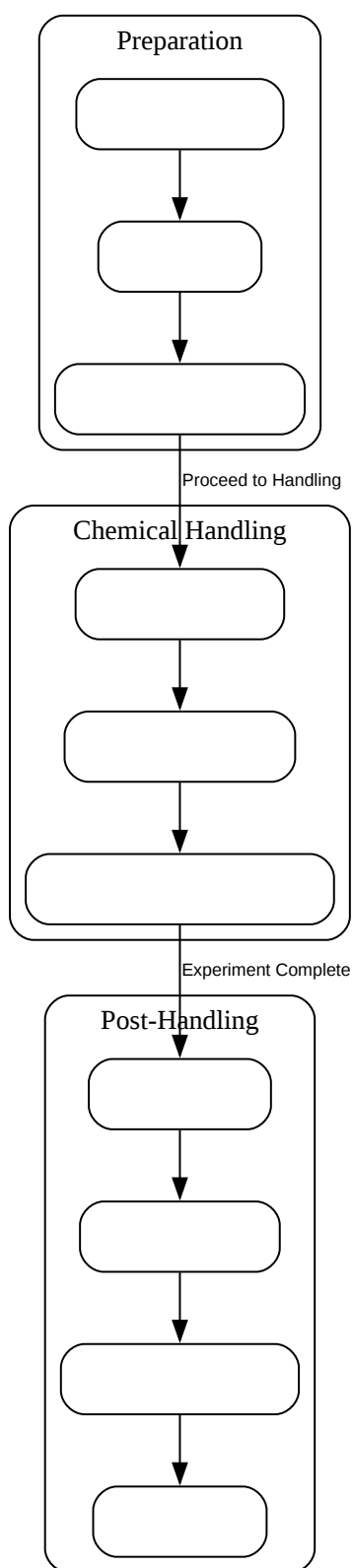
The following PPE is mandatory when handling **2'-Methoxyacetophenone** to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles (European Standard EN 166 or OSHA 29 CFR 1910.133 compliant). <a href="#">[1]</a> <a href="#">[2]</a>	Protects against splashes that can cause serious eye irritation.
Hand Protection	Nitrile rubber protective gloves. <a href="#">[1]</a>	Prevents skin contact which can lead to irritation.
Body Protection	Wear appropriate protective clothing and a lab coat.	Minimizes the risk of skin exposure from splashes or spills.
Respiratory Protection	Not required under normal laboratory use with adequate ventilation. For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used. <a href="#">[1]</a>	Ensures respiratory safety in situations with high vapor concentrations.

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **2'-Methoxyacetophenone** from receipt to use in experiments.

### Workflow for Handling **2'-Methoxyacetophenone**



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Caption: A step-by-step workflow for the safe handling of **2'-Methoxyacetophenone**.

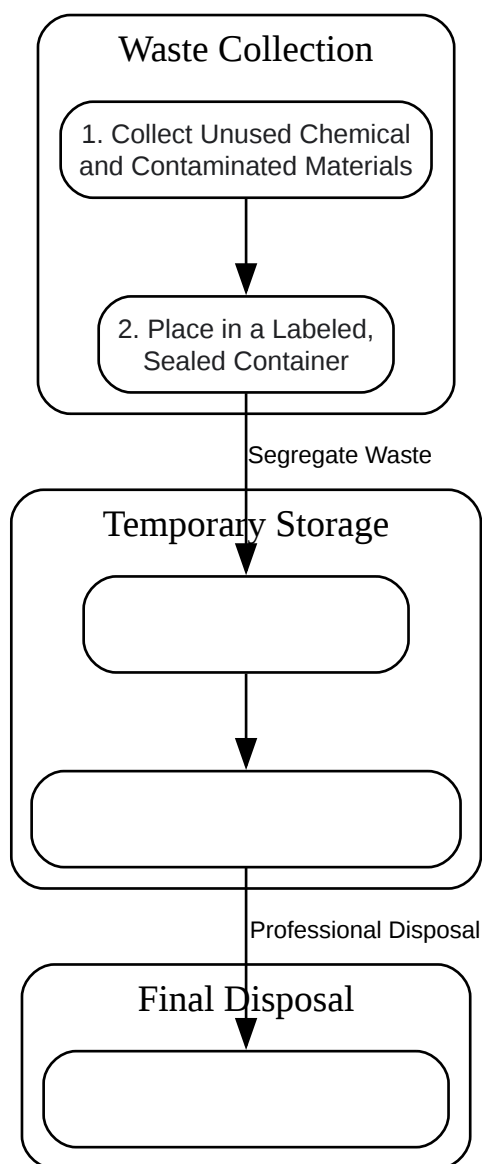
### Experimental Protocol Details:

- Preparation:
  - Ensure the laboratory fume hood is operational and provides adequate ventilation.[3]
  - Don all required PPE as specified in the table above.
  - Locate the nearest emergency eyewash station and safety shower.[4]
  - Have a spill kit with inert absorbent material (e.g., sand, silica gel) readily available.[2]
- Chemical Handling:
  - Conduct all transfers and manipulations of **2'-Methoxyacetophenone** inside a certified chemical fume hood.
  - Avoid contact with skin and eyes.[2] Do not breathe mists or vapors.[2]
  - Use clean, dry glassware to prevent contamination and unwanted reactions.
  - Keep the container tightly closed when not in use and protect it from light.[1][4]
- Post-Handling:
  - Wipe down the work surface with an appropriate solvent to decontaminate the area.
  - Segregate all waste containing **2'-Methoxyacetophenone** for proper disposal.
  - Carefully remove gloves and other disposable PPE, disposing of them in a designated hazardous waste container.
  - Wash hands thoroughly with soap and water after handling the chemical.[3]

## Disposal Plan

Dispose of **2'-Methoxyacetophenone** and any contaminated materials as hazardous waste.

### Disposal Protocol Workflow



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Caption: The process for the safe disposal of **2'-Methoxyacetophenone** waste.

Disposal Protocol Details:

- Waste Segregation:
  - Do not mix **2'-Methoxyacetophenone** waste with other waste streams.[5]

- Collect unused chemical and any materials contaminated with it (e.g., pipette tips, paper towels, gloves) in a designated, compatible, and clearly labeled hazardous waste container.[2][6]
- Container Management:
  - Keep the waste container tightly closed and store it in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[1][4][7]
- Final Disposal:
  - Dispose of the waste through an approved waste disposal plant.[1][2][8] Adhere strictly to all local, state, and federal regulations for hazardous waste disposal.

## Chemical and Physical Properties

The following table summarizes key quantitative data for **2'-Methoxyacetophenone**.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>
Molecular Weight	150.17 g/mol [9]
Appearance	Amber Liquid[1]
Boiling Point	131 °C / 267.8 °F[1]
Flash Point	108 °C / 226.4 °F[1]
Density	1.09 g/mL at 25 °C

This guide is intended to provide essential information for the safe handling of **2'-Methoxyacetophenone**. Always refer to the full Safety Data Sheet (SDS) for this chemical before use and consult with your institution's Environmental Health and Safety (EHS) department for any specific questions.

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